

# Methyl 4-(3-bromopropyl)benzoate: A Technical Guide to Safe Handling and Precautions

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## Compound of Interest

Compound Name: Methyl 4-(3-bromopropyl)benzoate

Cat. No.: B180749

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This document provides a comprehensive overview of the safety and handling precautions for **Methyl 4-(3-bromopropyl)benzoate**, a chemical intermediate utilized in various research and development applications. Due to the limited availability of specific toxicological data for this compound, this guide emphasizes a proactive approach to risk mitigation through the adoption of stringent safety protocols, drawing from best practices for handling related chemical classes, such as brominated organic compounds and potential alkylating agents. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

## Quantitative Safety and Physical Data

Comprehensive toxicological testing data for **Methyl 4-(3-bromopropyl)benzoate** is not readily available in published literature or standard safety data sheets. Therefore, a presumptive hazard classification is recommended based on the chemical structure and the presence of a bromopropyl group, which suggests potential irritant and sensitizing properties. The following table summarizes the available physical data and a conservative, recommended GHS classification.

| Parameter                      | Data   |
|--------------------------------|--|
| Chemical Name                  | Methyl 4-(3-bromopropyl)benzoate                       |
| CAS Number                     | 5798-88-9  |
| Molecular Formula              | C <sub>11</sub> H <sub>13</sub> BrO <sub>2</sub>       |
| Molecular Weight               | 257.12 g/mol   |
| Physical State                 | Solid or Liquid (information varies)                   |
| Boiling Point                  | No specific data available                             |
| Melting Point                  | No specific data available                             |
| Acute Toxicity (Oral)          | No data available                                      |
| Acute Toxicity (Dermal)        | No data available                                      |
| Acute Toxicity (Inhalation)    | No data available                                      |
| Skin Corrosion/Irritation      | Presumed to be an irritant (Category 2)                |
| Eye Damage/Irritation          | Presumed to cause serious eye irritation (Category 2A) |
| Respiratory/Skin Sensitization | May cause an allergic skin reaction (Category 1)       |
| Carcinogenicity                | No data available                                      |
| Mutagenicity                   | No data available                                      |
| Reproductive Toxicity          | No data available                                      |

Note: The GHS classifications provided are presumptive and based on the chemical's structural alerts and the hazards associated with similar brominated organic compounds. All personnel should handle this chemical as if it possesses these hazards until conclusive data becomes available.

## Experimental Protocols and Handling Procedures

Given the unknown toxicological profile of **Methyl 4-(3-bromopropyl)benzoate**, all work with this compound must be conducted with the utmost care, adhering to the principles of prudent

practice in the laboratory.

## Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **Methyl 4-(3-bromopropyl)benzoate**.

[1] This includes, but is not limited to:

- **Eye Protection:** Chemical safety goggles or a face shield must be worn at all times.
- **Hand Protection:** Chemically resistant gloves (e.g., nitrile or neoprene) should be worn. Gloves must be inspected before use and changed immediately if contaminated, torn, or punctured.
- **Body Protection:** A fully fastened laboratory coat is required. For procedures with a higher risk of splashes or aerosol generation, a chemically resistant apron or disposable jumpsuit should be considered.
- **Footwear:** Closed-toe shoes are mandatory in the laboratory.

## Engineering Controls

All handling of **Methyl 4-(3-bromopropyl)benzoate**, including weighing, transferring, and reaction setup, should be performed within a certified chemical fume hood to minimize the risk of inhalation exposure.[1] The fume hood should have adequate airflow and be kept clean and uncluttered.

## General Handling Procedures

- **Avoid Contact:** Minimize all direct contact with the chemical.
- **Labeling:** Ensure all containers of **Methyl 4-(3-bromopropyl)benzoate** are clearly labeled with the chemical name, concentration, and appropriate hazard warnings.
- **Quantities:** Use the smallest amount of the chemical necessary for the experiment.
- **Transfers:** When transferring the chemical, use appropriate tools such as a spatula for solids or a pipette for liquids. Pouring should be done slowly and carefully to avoid splashing.

- Hygiene: Wash hands thoroughly with soap and water after handling the chemical and before leaving the laboratory. Do not eat, drink, or apply cosmetics in areas where this chemical is handled.

## Storage

Proper storage is critical to maintaining the stability of the compound and preventing accidental release.<sup>[1]</sup>

- Location: Store in a cool, dry, and well-ventilated area, away from direct sunlight and sources of heat.<sup>[1]</sup>
- Containers: Keep the container tightly sealed and in an upright position.<sup>[1]</sup>
- Incompatibilities: Store separately from strong oxidizing agents, strong bases, and reactive metals.

## Spill and Waste Disposal

- Spill Response: In the event of a spill, evacuate the immediate area. Wearing appropriate PPE, absorb liquid spills with an inert absorbent material (e.g., vermiculite, sand). For solid spills, carefully sweep or scoop the material to avoid generating dust. Place all contaminated materials into a sealed, labeled container for disposal.
- Waste Disposal: All waste containing **Methyl 4-(3-bromopropyl)benzoate** should be considered hazardous waste and disposed of in accordance with local, state, and federal regulations. Do not dispose of this chemical down the drain.

## First Aid Measures

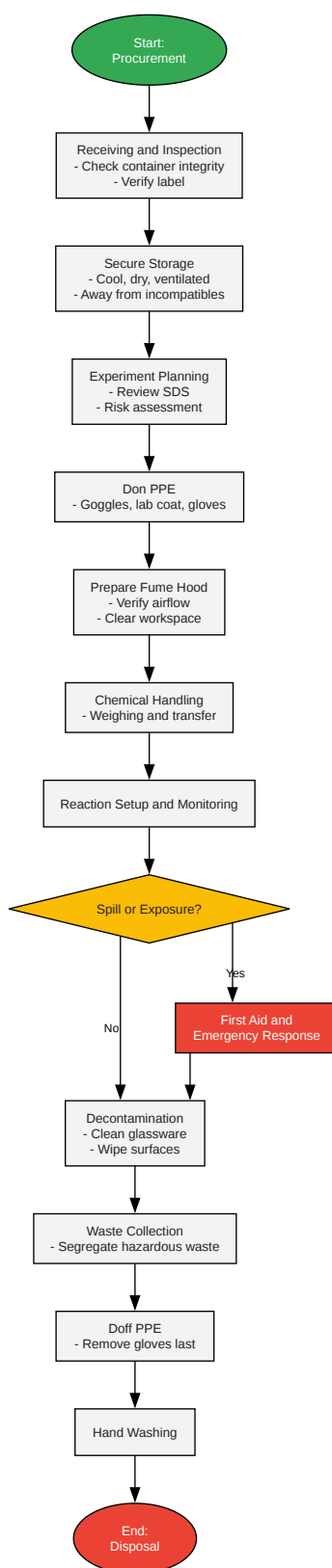
In the event of exposure, immediate action is crucial.

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
- Skin Contact: Immediately remove contaminated clothing. Flush the affected area with copious amounts of water for at least 15 minutes. Seek medical attention if irritation develops or persists.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **Methyl 4-(3-bromopropyl)benzoate** in a research setting, from procurement to disposal.



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Caption: Safe handling workflow for **Methyl 4-(3-bromopropyl)benzoate**.

This guide is intended to provide a framework for the safe handling of **Methyl 4-(3-bromopropyl)benzoate**. It is the responsibility of the principal investigator and the individual researcher to conduct a thorough risk assessment for any specific experimental procedure and to ensure that all safety precautions are strictly followed. A strong culture of safety is paramount when working with research chemicals with incomplete toxicological profiles.

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## References

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